

Technical Support Center: N-Methyl-2,4,6-trinitroaniline (Tetryl)

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Compound of Interest

Compound Name: *N-Methyl-2,4,6-trinitroaniline*

Cat. No.: *B093473*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on handling the static sensitivity of **N-Methyl-2,4,6-trinitroaniline**, commonly known as tetryl.

Frequently Asked Questions (FAQs)

Q1: What is **N-Methyl-2,4,6-trinitroaniline** (tetryl), and why is its static sensitivity a concern?

A1: **N-Methyl-2,4,6-trinitroaniline** is a sensitive secondary high explosive.^[1] Its high sensitivity to initiation from stimuli such as friction, shock, or spark makes it hazardous to handle.^[1] Static electricity discharge is a significant concern as it can provide sufficient energy to initiate detonation. Therefore, strict adherence to handling protocols is mandatory to prevent accidental explosions.

Q2: What are the primary hazards associated with tetryl?

A2: The primary hazard is the risk of detonation when exposed to heat, friction, shock, or electrostatic discharge.^{[1][2]} Tetryl is more easily detonated than TNT.^[1] Finely dispersed particles can also form explosive mixtures in the air.^[2] In addition to its explosive nature, tetryl is toxic and can cause skin irritation and other health effects.^{[1][3]}

Q3: What general precautions should be taken when working with tetryl?

A3: All work with tetryl should be conducted in a controlled environment, preferably within a system designed to prevent the build-up of electrostatic charges.[\[2\]](#)[\[4\]](#) Key precautions include:

- Grounding and Bonding: Ensure all equipment, containers, and personnel are properly grounded to dissipate static charges.[\[4\]](#)[\[5\]](#)
- Non-Sparking Tools: Use only non-sparking tools and equipment.[\[4\]](#)[\[6\]](#)
- Explosion-Proof Equipment: All electrical equipment and lighting in the vicinity should be explosion-proof.[\[4\]](#)[\[6\]](#)
- Control of Ignition Sources: Prohibit open flames, smoking, and other potential ignition sources in the handling area.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including protective clothing, gloves, and eye protection.[\[2\]](#)[\[4\]](#)
- Dust Control: Minimize the generation of dust. Use wet methods for cleaning up spills and avoid dry sweeping.[\[2\]](#)[\[6\]](#)

Q4: How should tetryl be stored?

A4: Tetryl should be stored in a cool, dark, and well-ventilated area, away from heat, shock, and flame.[\[6\]](#) It should be kept in a separate building and protected from shock.[\[2\]](#)

Q5: What should I do in case of a tetryl spill?

A5: In the event of a spill, the following steps should be taken:

- Evacuate all non-essential personnel from the area.[\[6\]](#)
- Remove all sources of ignition.[\[4\]](#)[\[6\]](#)
- Ventilate the area.[\[4\]](#)
- Cleanup should only be performed by a trained explosives specialist.[\[6\]](#) Do not dry sweep the spilled material.[\[6\]](#)

Troubleshooting Guide

Problem: Suspected static charge buildup on equipment or containers.

- Solution: Immediately cease all operations. Verify that all grounding and bonding connections are secure and functioning correctly. Use a static meter to check for the presence of electrostatic charges. If a charge is detected, ensure the area's humidity is within an acceptable range, as higher humidity can help dissipate static electricity.

Problem: An unexpected popping or crackling sound is heard during handling.

- Solution: This could indicate a small electrostatic discharge. Stop the procedure immediately and calmly evacuate the area. Report the incident to the appropriate safety personnel. A thorough investigation of the grounding and bonding systems, as well as a review of handling procedures, must be conducted before resuming any work.

Problem: Visible spark observed near the compound.

- Solution:IMMEDIATE EVACUATION. This is a critical incident. Activate the emergency alarm and evacuate the area immediately. Do not attempt to fight any fire that may result.[6] The area should be considered extremely hazardous, and only specialized emergency response teams should be allowed to enter.

Quantitative Data on Tetryl Sensitivity

The sensitivity of an energetic material to external stimuli is a critical safety parameter. The following table summarizes key sensitivity data for tetryl. It is important to note that values can vary depending on the specific test method and the physical characteristics of the material being tested (e.g., particle size).

Sensitivity Parameter	Test Method/Conditions	Reported Value	Reference
Impact Sensitivity	-	14 J	[7]
Impact Sensitivity	Rotter Impact Test (Figure of Insensitivity)	90	[8]
Electrostatic Spark Sensitivity	Electric Spark Test	Comparable to HNS	[8]
Detonation Velocity	-	7200–7300 m/s	[1]
Explosion Temperature	-	187°C (368°F)	[6][9]

Experimental Protocols

Detailed experimental protocols for determining the sensitivity of energetic materials are extensive and should be performed by trained personnel in specialized facilities. Below are brief overviews of the principles behind key sensitivity tests.

1. Impact Sensitivity Testing (e.g., Rotter Test, Drop Weight Test)

- Principle: This test determines the energy required to cause a sample to react (e.g., decompose, explode) upon impact. A known weight is dropped from a specific height onto a sample of the material.
- General Methodology:
 - A small, precisely measured amount of the explosive is placed in a standardized sample holder.
 - A drop weight of a specified mass is released from a predetermined height, impacting the sample.
 - The outcome (e.g., no reaction, deflagration, detonation) is observed.

- The height of the drop is varied, and the test is repeated multiple times to determine the 50% probability of initiation (the height at which there is a 50% chance of causing a reaction). This is then converted to an energy value (Joules) or a Figure of Insensitivity.

2. Friction Sensitivity Testing

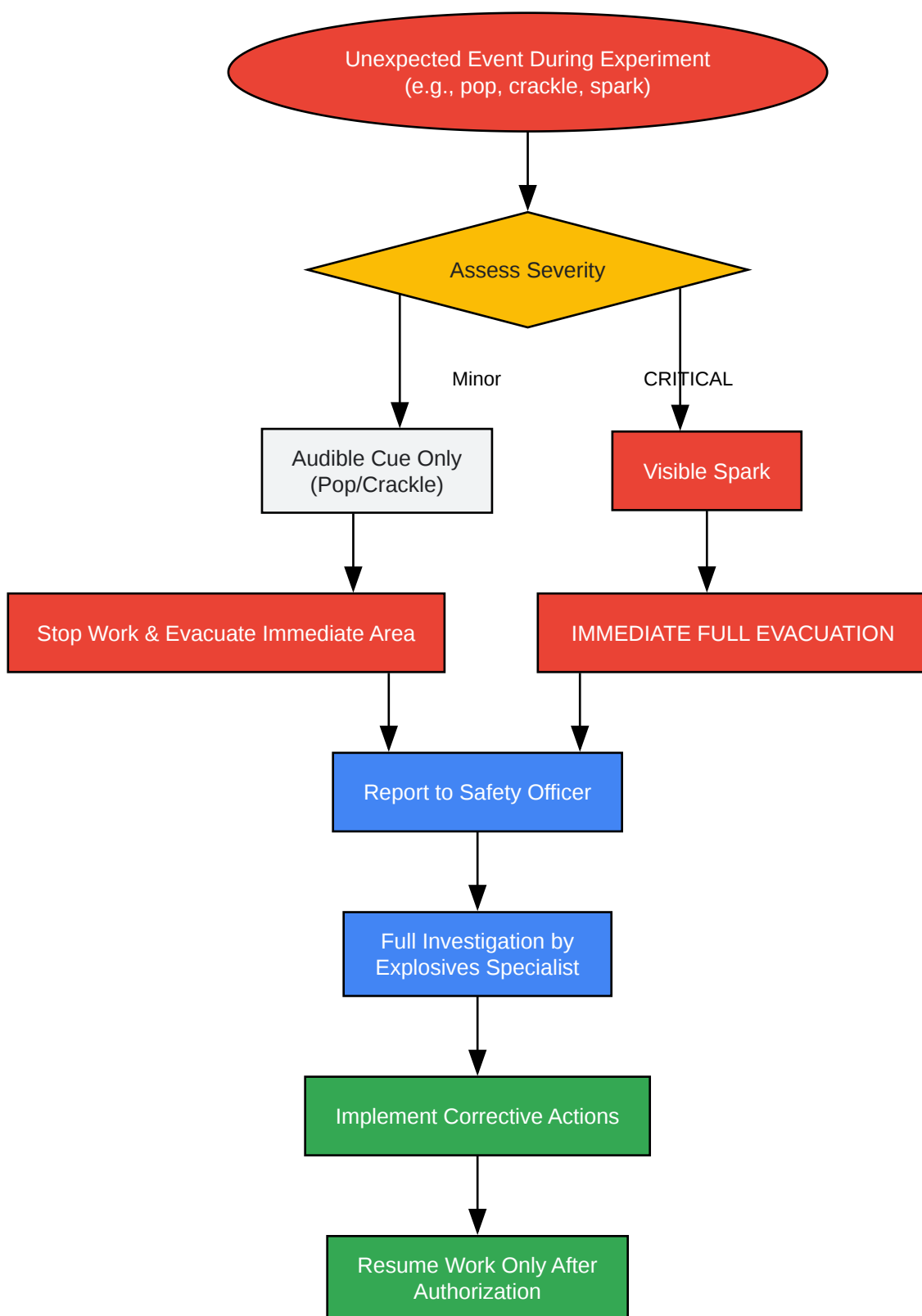
- Principle: This test assesses the susceptibility of an explosive to initiation by frictional forces.
- General Methodology:
 - A small amount of the material is placed on a test surface (e.g., a porcelain plate).
 - A weighted porcelain pin is brought into contact with the sample and moved back and forth under a specified load.
 - The load is varied, and the test is repeated to determine the load at which there is a 50% probability of initiation.

3. Electrostatic Discharge (ESD) Sensitivity Testing

- Principle: This test measures the energy of an electrostatic discharge required to initiate the explosive material.[\[10\]](#)
- General Methodology:
 - A sample of the explosive is placed in a holder between two electrodes.
 - A capacitor is charged to a known voltage and then discharged through the sample, creating a spark.[\[10\]](#)
 - The energy of the discharge is varied by changing the capacitance and/or voltage.
 - The test is repeated to determine the energy level at which there is a 50% probability of initiation (E50).[\[10\]](#)

Visualizations





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